

Essential Guide to the Proper Disposal of Esi-09

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Compound of Interest		
Compound Name:	Esi-09	
Cat. No.:	B15566236	Get Quote

For researchers and drug development professionals, the responsible management of chemical reagents is paramount for laboratory safety and environmental protection. **Esi-09**, a selective inhibitor of the Exchange protein directly activated by cAMP (Epac), requires meticulous handling and disposal due to its chemical properties and biological activity. This guide provides a comprehensive, step-by-step protocol for the safe disposal of **Esi-09**, ensuring adherence to standard laboratory safety practices.

Chemical and Physical Properties of Esi-09

A summary of key quantitative data for **Esi-09** is provided below for quick reference.



Property	Value	Citations
Molecular Formula	C16H15CIN4O2	[1][2][3]
Molecular Weight	330.77 g/mol	[1][3][4]
Appearance	Yellow powder	[1][4]
CAS Number	263707-16-0	[1][2][4]
Purity	≥98% (HPLC)	[1]
IC50 for EPAC1	3.2 μΜ	[1][2][5]
IC ₅₀ for EPAC2	1.4 μΜ	[1][2][5]
Solubility	DMSO: ≥ 16.6 mg/mL, DMF: 5 mg/mL, Ethanol: 1 mg/mL	[1][2][4]
Storage Temperature	-20°C	[1][2][4]
Stability	≥ 4 years (when stored correctly)	[1][2]

Personal Protective Equipment (PPE)

When handling **Esi-09**, especially in powdered form, a comprehensive approach to personal safety is mandatory. The following PPE should be worn at all times:

- Eye Protection: Chemical safety goggles or a face shield are required to protect against splashes or airborne particles.[1]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene.[1] Gloves should be inspected for damage before use and changed frequently.[1]
- Respiratory Protection: For operations that may generate dust, a NIOSH-approved respirator is necessary.[1][6]
- Protective Clothing: A lab coat or chemical-resistant apron should be worn to protect the skin.[1] For larger quantities or in the event of a spill, a full-body suit may be necessary.[1]



Experimental Protocol: Step-by-Step Disposal of Esi-09

All waste containing **Esi-09** must be treated as hazardous chemical waste.[1] The following procedure is a general guideline based on standard laboratory practices. Always consult and adhere to your institution's specific protocols and Environmental Health and Safety (EHS) department guidelines.[4]

- 1. Waste Segregation and Collection
- Solid Waste:
 - Collect all solid Esi-09 waste, including empty containers, contaminated consumables (e.g., pipette tips, gloves), and absorbent materials from spill cleanups.[1][4]
 - Place these materials in a designated, sealed, and clearly labeled hazardous waste container.[1][4]
 - The label should include "Hazardous Waste," "Esi-09," the quantity, and any known hazard information.[4]
- Liquid Waste:
 - Do not pour Esi-09 solutions down the drain.[4][6] Organic solvents like DMSO and dissolved chemicals can harm aquatic life and damage wastewater treatment systems.[4]
 - Collect all liquid waste containing Esi-09 in a designated, sealed, leak-proof, and chemical-resistant container.[1][4] For DMSO solutions, a high-density polyethylene bottle is suitable.[4]
 - The container must be clearly labeled as "Hazardous Waste" and list all contents, including the solvent (e.g., "Esi-09 in DMSO").[4]
- 2. Waste Storage
- Store all Esi-09 waste containers in a designated, secure area away from incompatible materials.[4]



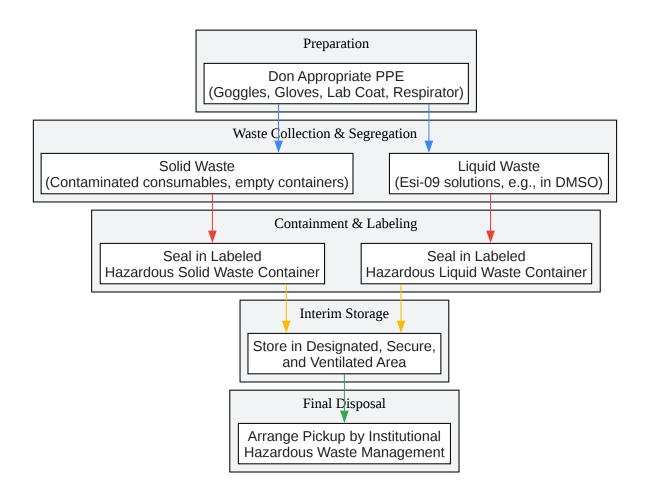
- Ensure the storage area is well-ventilated.
- 3. Final Disposal
- Arrange for the disposal of all Esi-09 waste through your institution's certified hazardous waste management program.[1][4]
- Do not dispose of **Esi-09** waste in regular or biohazardous trash.[4]

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Remove contaminated clothing. Wash off with soap and plenty of water. If irritation persists, seek medical attention.[1][6]
- Inhalation: If inhaled, move the person into fresh air. If breathing is difficult, give oxygen.
 Seek medical attention.[1][6]
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

Esi-09 Disposal Workflow





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